In Vitro Metabolism of ADB-PINACA Using Human Liver Microsomes: A Technical Guide

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Compound of Interest

Compound Name: *ADB-PINACA Pentanoic Acid*

Cat. No.: *B1161496*

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Executive Summary

ADB-PINACA (N-(1-amino-3,3-dimethyl-1-oxobutan-2-yl)-1-pentyl-1H-indazole-3-carboxamide) is a potent synthetic cannabinoid receptor agonist (SCRA) implicated in severe intoxications and fatalities.[1][2][3] Due to its high potency and rapid clearance, the parent compound is rarely detectable in biological matrices (urine/blood) shortly after consumption. Consequently, the identification of specific Phase I metabolites is the primary mechanism for forensic confirmation of intake.[1]

This guide details the protocol for characterizing the metabolic profile of ADB-PINACA using Human Liver Microsomes (HLM). It focuses on the oxidative biotransformations mediated by Cytochrome P450 (CYP) enzymes, providing a robust workflow for metabolite generation, identification via LC-HRMS, and forensic differentiation from its fluorinated analog, 5F-ADB-PINACA.

Part 1: Chemical Identity & Metabolic Context[3]

Understanding the substrate is the first step in experimental design. ADB-PINACA possesses an indazole core, a tert-leucine-derived amide linker, and a pentyl tail.

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Feature	Specification
IUPAC Name	N-(1-amino-3,3-dimethyl-1-oxobutan-2-yl)-1-pentyl-1H-indazole-3-carboxamide
Formula	$C_{19}H_{28}N_4O_2$
Exact Mass	344.2212 Da
$[M+H]^+$	345.2285
Key Metabolic Sites	Pentyl chain (Hydroxylation/Oxidation), Indazole core (minor), Amide linker (Hydrolysis)
Primary Enzymes	CYP3A4, CYP2C19 (Major Phase I), Carboxylesterases (Amide hydrolysis)

The Forensic Challenge: Differentiation

A critical objective of this protocol is to generate metabolites that distinguish ADB-PINACA from 5F-ADB-PINACA.[1] Both compounds can metabolize to **ADB-PINACA pentanoic acid** (via terminal oxidation for ADB-PINACA, or oxidative defluorination for 5F-ADB-PINACA).[1][3] Therefore, detection of hydroxylated metabolites retaining the intact pentyl chain is essential for specific identification.

Part 2: Experimental Design

The Incubation System

Human Liver Microsomes (HLM) are selected over hepatocytes for this specific protocol to isolate Phase I oxidative metabolism (CYP450-mediated).

- Microsome Source: Pooled HLM (minimum 50 donors) to average out inter-individual polymorphic variability (e.g., CYP2C19 poor metabolizers).
- Protein Concentration: 0.5 mg/mL. Rationale: High enough to ensure metabolite formation, low enough to minimize non-specific binding (NSB).
- Substrate Concentration: 10 µM. Rationale: Ensures saturation of high-affinity/low-capacity enzymes while remaining physiologically relevant for toxicological screening.[3]

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Cofactor Regeneration

CYP450 enzymes require NADPH and molecular oxygen. An NADPH-regenerating system is preferred over direct NADPH addition to maintain constant cofactor levels throughout the 60-minute incubation.[3]

- System: Glucose-6-phosphate (G6P) + Glucose-6-phosphate dehydrogenase (G6PDH) + NADP+.[3]

Part 3: Step-by-Step Protocol

This protocol is designed as a self-validating system with positive and negative controls.

Reagents Preparation[2][4]

- Phosphate Buffer (100 mM, pH 7.4): Dissolve 1.78 g $Na_2HPO_4 \cdot 2H_2O$ and 1.36 g KH_2PO_4 in 200 mL ultrapure water. Adjust pH to 7.4.
- Substrate Stock: Dissolve ADB-PINACA in Methanol to 10 mM. Dilute to 1 mM in buffer (1% final organic solvent in incubation).
- Quenching Solution: Ice-cold Acetonitrile (ACN) containing 0.1% Formic Acid + Internal Standard (e.g., ADB-PINACA-d9).

Experimental Workflow

- Pre-Incubation:
  - In a 1.5 mL Eppendorf tube, combine:
    - Phosphate Buffer
    - Pooled HLM (Final conc: 0.5 mg/mL)
    - ADB-PINACA (Final conc: 10 µM)[3]
  - Volume Check: Adjust buffer so final volume will be 200 µL after NADPH addition.

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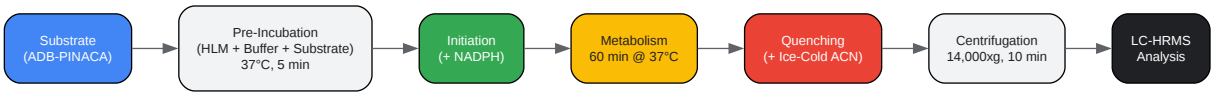
- Incubate at 37°C for 5 minutes (shaking water bath). This equilibrates the temperature and allows substrate-enzyme binding.

- Initiation:
  - Add NADPH Regenerating System (or 1 mM NADPH final conc) to initiate the reaction.
  - Start Timer.
- Controls (Run in parallel):
  - Negative Control:[4] HLM without NADPH (assesses non-CYP degradation).
  - Heat-Inactivated Control: Boiled HLM (assesses chemical instability).
  - Positive Control: Testosterone (20 µM) incubated with HLM (verifies CYP3A4 activity via 6β-hydroxytestosterone formation).
- Termination:
  - At T=60 min, add 200 µL Ice-cold Quenching Solution.
  - Mechanism: Organic solvent precipitates proteins, stopping enzymatic activity immediately.
- Extraction:
  - Vortex for 30 seconds.
  - Centrifuge at 14,000 x g for 10 minutes at 4°C.
  - Transfer supernatant to LC vials for analysis.

Workflow Diagram (DOT)



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Caption: Linear workflow for the in vitro incubation of ADB-PINACA with HLM.

Part 4: Analytical Methodology (LC-HRMS)

High-Resolution Mass Spectrometry (HRMS) is required to distinguish isobaric metabolites and determine accurate mass.

- Instrument: Q-TOF or Orbitrap MS coupled to UHPLC.[3]
- Column: C18 Reverse Phase (e.g., 100 x 2.1 mm, 1.7 µm).
- Mobile Phase:
  - A: Water + 0.1% Formic Acid.
  - B: Acetonitrile + 0.1% Formic Acid.
- Ionization: ESI Positive Mode.

Target Metabolite Table

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Metabolite ID	Biotransformation	Formula	$[M+H]^+$ (Theoretical)	Key Fragments (m/z)
Parent	None	$C_{19}H_{28}N_4O_2$	345.2285	300.17, 215.15, 145.04
M1	Monohydroxylation (Pentyl tail)	$C_{19}H_{28}N_4O_3$	361.2234	300.17, 317.17 (OH-tail)
M2	Ketone formation (Pentyl tail)	$C_{19}H_{26}N_4O_3$	359.2078	315.15
M3	Amide Hydrolysis (ADB-PINACA COOH)	$C_{13}H_{16}N_2O_2$	233.1285	145.04
M4	Terminal Oxidation (Pentanoic Acid)	$C_{19}H_{26}N_4O_4$	375.2027	331.15

Note: M4 (Pentanoic acid metabolite) is common to both ADB-PINACA and 5F-ADB-PINACA. [3] M1 and M2 are critical for specific identification.

Part 5: Metabolic Pathway Analysis

The metabolism of ADB-PINACA in HLM is dominated by Phase I oxidation. While amide hydrolysis occurs, it is often mediated by carboxylesterases (CES) which are present in microsomes but more abundant in S9 fractions or whole hepatocytes. However, CYP-mediated hydroxylation of the pentyl chain is the definitive microsomal pathway.

Key Pathways[6]

- Hydroxylation (Major): Occurs primarily on the pentyl side chain (positions 4' and 5'). Mediated largely by CYP3A4 and CYP2C19.
- Oxidation to Ketone: Secondary oxidation of hydroxylated metabolites.
- Terminal Oxidation: Oxidation of the terminal methyl group to a carboxylic acid (M4).

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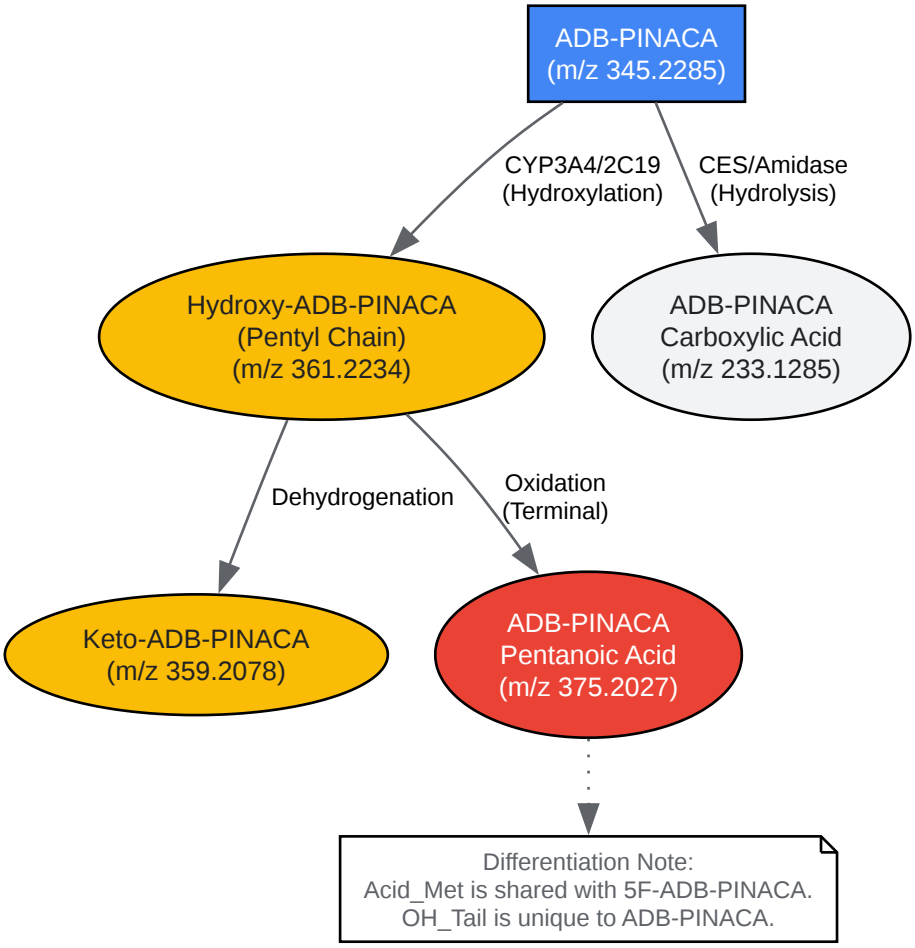
- Amide Hydrolysis: Cleavage of the amide bond to form the indazole carboxylic acid and tert-leucinate.

Metabolic Pathway Diagram (DOT)



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Caption: Metabolic map of ADB-PINACA showing major Phase I biotransformations in HLM.

Part 6: References

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